

synthesis and characterization of sulfopropyl acridinium betaine

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Compound of Interest

Compound Name: *10-(3-Sulfopropyl)acridinium*
Betaine

Cat. No.: *B149508*

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An In-depth Technical Guide to the Synthesis and Characterization of Sulfopropyl Acridinium Betaine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **10-(3-sulfopropyl)acridinium betaine**, a key chemiluminescent and fluorescent molecule. This document details the chemical properties, a proposed synthetic pathway, and the analytical techniques used for its characterization. The guide also explores its mechanism of chemiluminescence and its application in immunoassays, providing researchers and drug development professionals with the foundational knowledge required for its effective utilization.

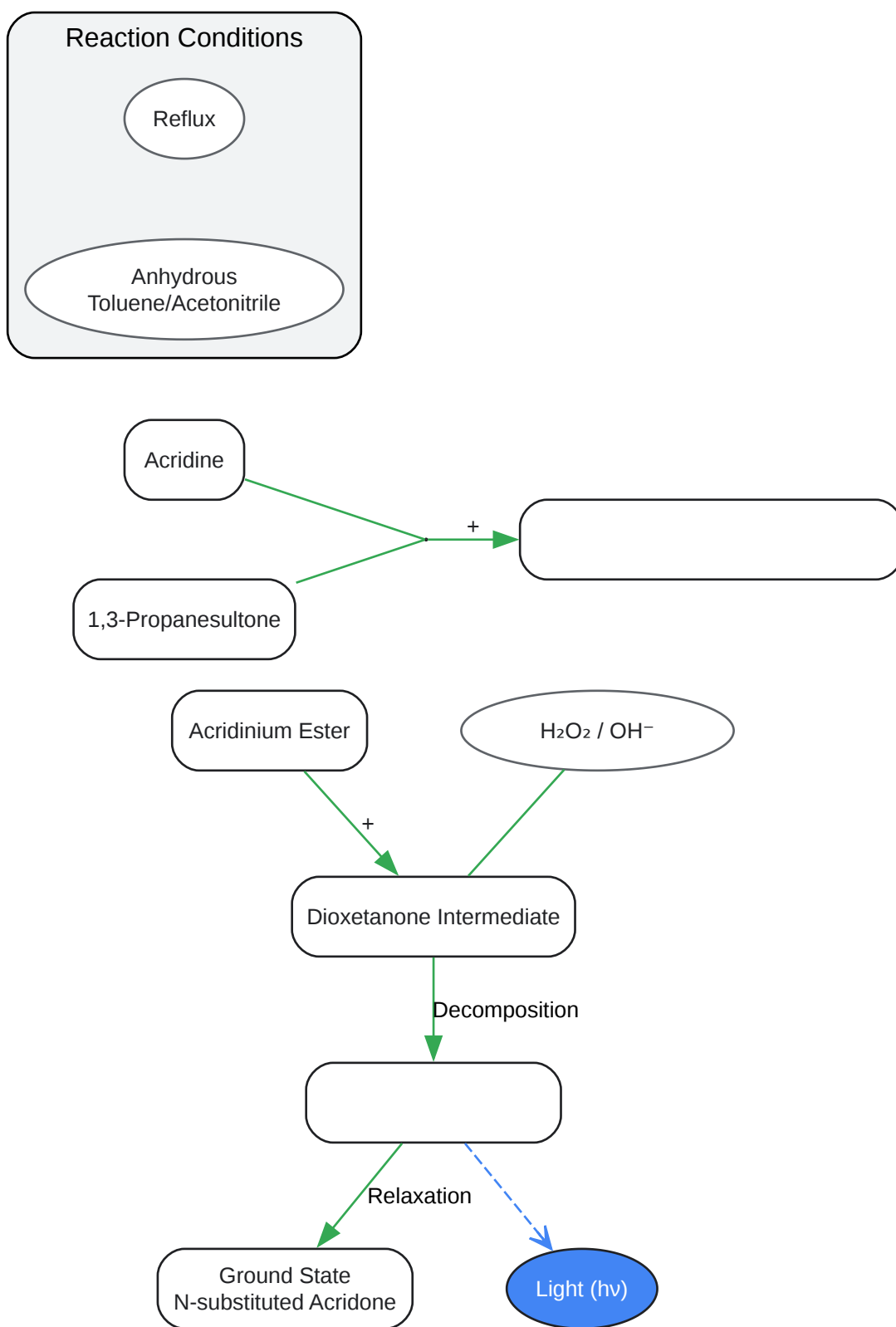
Chemical Properties

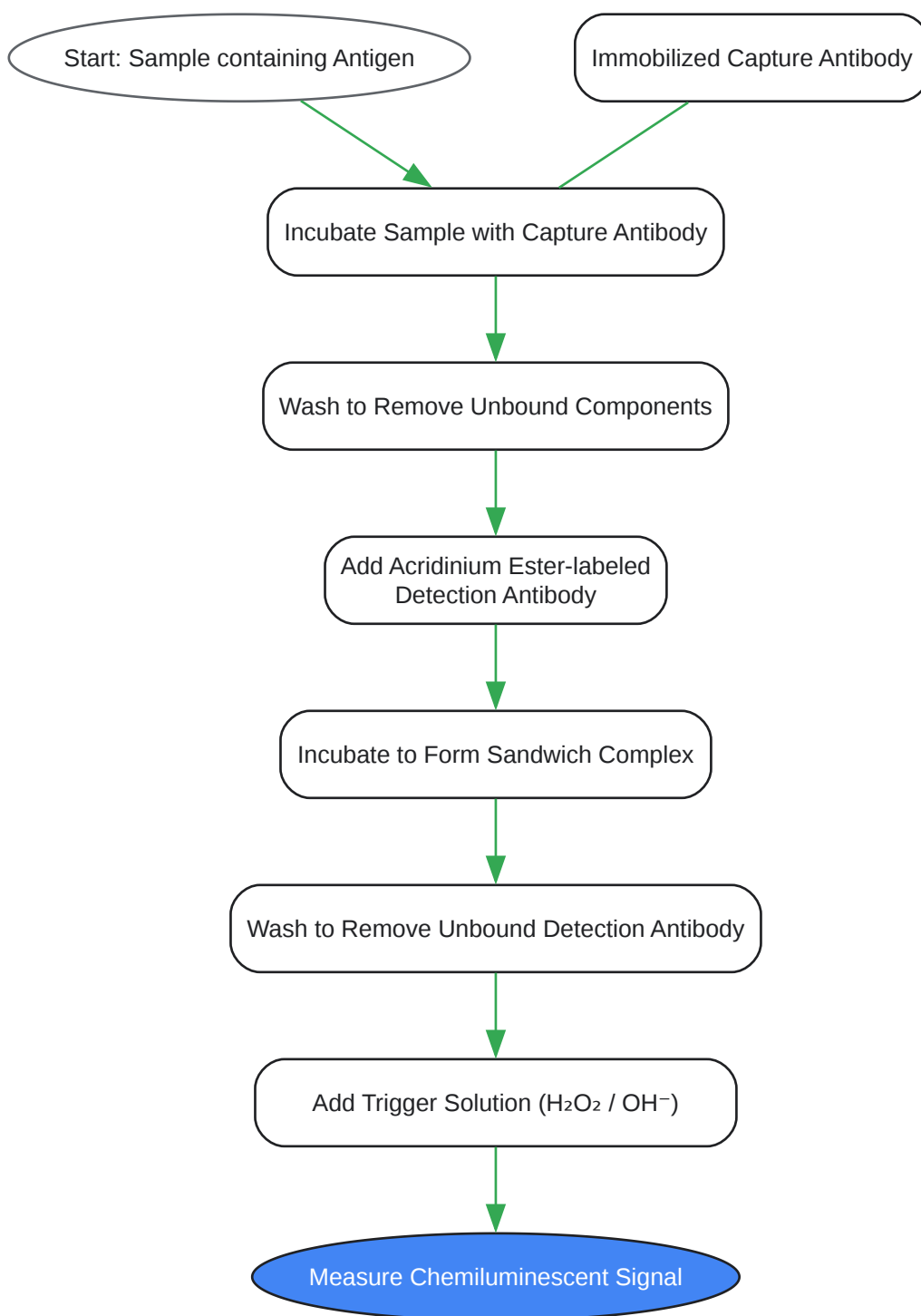
Property	Value
CAS Number	83907-41-9[1]
Molecular Formula	C ₁₆ H ₁₅ NO ₃ S[1][2]
Molecular Weight	301.36 g/mol [1][2]
Synonyms	N-(3-Sulfopropyl)acridinium inner salt, 3-(10-Acridinio)propanesulfonate[1]
Appearance	Yellow solid (typical for acridinium compounds)
Solubility	Soluble in polar organic solvents and aqueous solutions

Synthesis of Sulfopropyl Acridinium Betaine

The synthesis of **10-(3-sulfopropyl)acridinium betaine** involves the quaternization of acridine with a suitable sulfonating agent. A common and effective method utilizes 1,3-propanesultone.

Proposed Synthetic Pathway





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References

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